

Comprehensive Spectral Analysis Guide: 5-Fluoro-2-(thiophen-2-yl)benzaldehyde

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Compound of Interest

Compound Name: 5-Fluoro-2-(thiophen-2-yl)benzaldehyde

Cat. No.: B14883300

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Executive Summary

Compound: **5-Fluoro-2-(thiophen-2-yl)benzaldehyde** Molecular Formula: C

H

FOS Molecular Weight: 206.24 g/mol Primary Application: Pharmacophore intermediate (Suzuki-Miyaura coupling product).

This technical guide provides a rigorous framework for the structural validation of **5-Fluoro-2-(thiophen-2-yl)benzaldehyde**. Unlike standard organic molecules, this compound presents a "spectral duality" due to the presence of a spin-active fluorine atom (

F, spin 1/2) and a heteroaromatic thiophene ring. The resulting spectra will exhibit complex splitting patterns (multiplets) in both

H and

C NMR that can be easily misidentified as impurities by inexperienced analysts.

This guide moves beyond simple peak listing; it establishes a causal logic for assignment, treating the fluorine atom as a "spy nucleus" that relays connectivity information through coupling constants (

).

Part 1: Structural Logic & Spin System Analysis

Before preparing the sample, one must understand the magnetic environment. The molecule consists of two distinct aromatic systems linked by a single bond (biaryl character).

The Numbering Strategy

To ensure accurate assignment, we utilize the following locants:

- Benzene Ring (A): C1 (CHO), C2 (Thiophene-link), C3 (H), C4 (H), C5 (F), C6 (H).
- Thiophene Ring (B): C1' (Link), C2' (H), C3' (H), C4' (H). (Note: Thiophene numbering conventionally starts at S as 1, so the link is C2', and protons are H3', H4', H5'.)

The Fluorine Effect (F Coupling)

Fluorine-19 is 100% natural abundance and spin 1/2.^[1] It couples to both

H and

C.^[2]^[3]^[4]

- Implication: Carbon signals will appear as doublets, not singlets. Proton signals will exhibit additional splitting (d becomes dd, dd becomes ddd).
- Diagnostic Value: The magnitude of the

-coupling acts as a "ruler," measuring the distance from the fluorine atom.

Part 2: Experimental Protocol

Sample Preparation

- Solvent: Chloroform-

(CDCl

) is preferred for resolution. DMSO-

should be used only if solubility is an issue or to observe labile protons (not applicable here, but good practice).

- Concentration: 10–15 mg in 0.6 mL solvent.
- Filtration: Filter through a cotton plug to remove inorganic salts (e.g., Pd residues from Suzuki coupling) which can broaden paramagnetic lines.

Instrument Parameters

- Probe Temperature: 298 K (Standardize to prevent chemical shift drift).
- Pulse Sequence:
 - H: Standard 30° pulse.
 - C: Power-gated decoupling (PG) to remove H-C coupling, but F-C coupling will remain.
 - Recommendation: If available, run a
F-decoupled
C experiment to simplify the spectrum.

Part 3: ¹H NMR Analysis (Predictive & Diagnostic)

The proton spectrum is defined by the interplay between the electron-withdrawing aldehyde (deshielding) and the fluorine coupling.

The Aldehyde Proton (The Anchor)

- Shift:
9.8 – 10.2 ppm.
- Multiplicity: Typically a singlet (s) or a fine doublet (d).

- Insight: While usually a singlet, long-range coupling to Fluorine () or H6 () can cause broadening. If it appears as a doublet with Hz, it confirms the integrity of the formyl group.

The Aromatic Region (Assignment Logic)

Proton	Locant	Chemical Shift ()	Multiplicity	Coupling Logic (values)
H-6	Benzene	7.6 – 7.9 ppm	dd	Deshielded by C=O. Ortho to F (Hz) + Meta to H4 (Hz).
H-4	Benzene	7.1 – 7.3 ppm	td or ddd	Ortho to F (Hz) + Ortho to H3 (Hz) + Meta to H6.
H-3	Benzene	7.4 – 7.6 ppm	dd	Ortho to H4 (Hz) + Meta to F (Hz).
H-3'	Thiophene	7.2 – 7.4 ppm	dd	Ortho to H4' (Hz) + Meta to H5' (Hz).
H-5'	Thiophene	7.5 – 7.7 ppm	dd	Adjacent to Sulfur (deshielded). Hz.
H-4'	Thiophene	7.0 – 7.2 ppm	dd/m	Intermediate shift.

Critical Analysis:

- H-6 vs H-3: H-6 is significantly shifted downfield due to the magnetic anisotropy of the adjacent carbonyl (CHO) group.
- The "False" Impurity: The coupling of H-3 to Fluorine () often creates a splitting pattern that looks like two distinct impurities. Verify by integrating; the total area must equal 1H.

Part 4: C NMR Analysis (The Fluorine Ruler)

In the

C spectrum, the Fluorine atom acts as a beacon. We do not look for singlets; we look for doublets with specific coupling constants.

C-F Coupling Constants (The Validation Key)

Carbon	Type	Shift ()	(Hz)	Interpretation
C-5	C-F (ipso)	~162 - 165	~250 Hz	Huge doublet. Defines the C-F bond existence.
C-4	C-H (ortho)	~120 - 125	~21 - 25 Hz	Distinct doublet.
C-6	C-H (ortho)	~115 - 120	~21 - 25 Hz	Distinct doublet. Upfield due to ortho-F shielding.
C-1	C-CHO (meta)	~130 - 135	~6 - 8 Hz	Small doublet.
C-3	C-H (meta)	~128 - 132	~6 - 8 Hz	Small doublet.
C-2	C-Th (para)	~135 - 140	~2 - 3 Hz	Often appears as a broadened singlet (coupling is small).

Non-Coupled Signals

- Aldehyde Carbon (C=O):

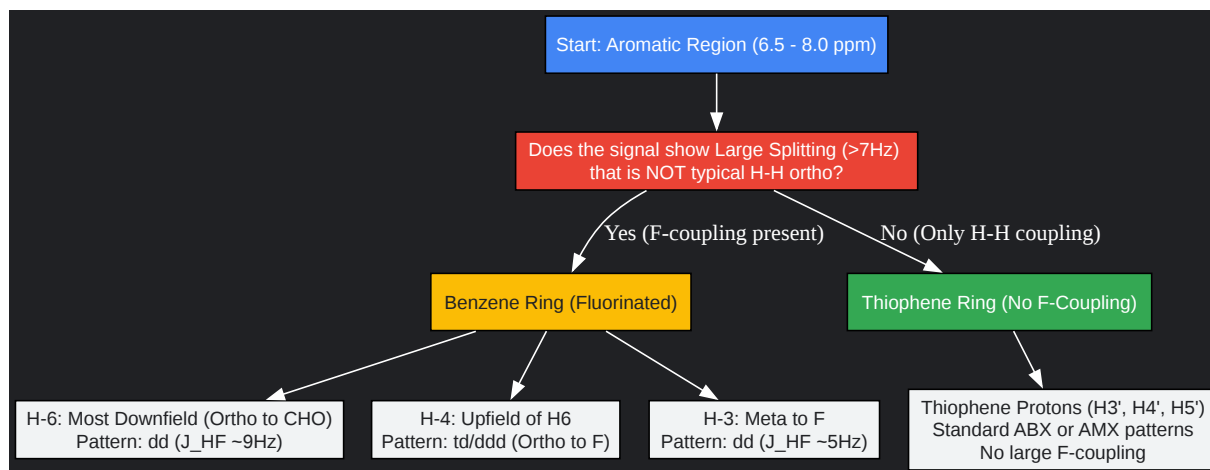
185 – 192 ppm. Usually a singlet or very weak doublet (

).

- Thiophene Carbons: These will appear as sharp singlets (unless very long-range coupling occurs), distinguishing them from the benzene ring carbons.

Part 5: Visualization of Logic Flow

The following diagram illustrates the decision process for assigning the aromatic protons, distinguishing between the Fluorine-coupled benzene ring and the heteroaromatic thiophene ring.



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Caption: Logic flow for distinguishing fluorinated benzene protons from thiophene protons based on J-coupling magnitude.

Part 6: Synthesis & Impurity Profiling

Since this compound is likely synthesized via Suzuki-Miyaura cross-coupling of 2-bromo-5-fluorobenzaldehyde and thiophene-2-boronic acid, the NMR analyst must inspect for specific impurities.

Impurity	Diagnostic Peak (H NMR)	Location
Thiophene-2-boronic acid	Boronic -OH	Broad singlet > 5.0 ppm (variable) or aromatic multiplets differing from product.
Triphenylphosphine (Ligand)	Phenyl protons	Multiplet ~7.3 - 7.5 ppm (often overlaps, check P NMR if unsure).
Homocoupling (Bi-thiophene)	Thiophene protons	Distinct shifts, symmetry in spectrum.
Water	H	1.56 (CDCl
	O	) or 3.33 (DMSO). Broad if acidic. [3] [5]

Self-Validating Check

To confirm the structure is the 2-(thiophen-2-yl) isomer and not the 3-yl isomer:

- Check the Thiophene splitting pattern. 2-substituted thiophenes typically show a distinct doublet (H3') and doublet of doublets (H5'), whereas 3-substituted thiophenes show a singlet-like H2'.
- NOESY/ROESY: If ambiguous, run a 2D NOESY. You should see a cross-peak between the Benzene H-3 and Thiophene H-3' (or H3' signal).

References

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